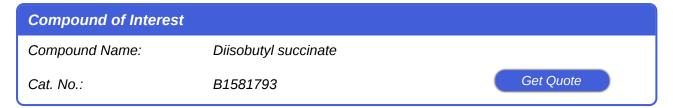


Application Notes and Protocols for Diisobutyl Succinate Migration Testing from Polymers

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed experimental protocols for the migration testing of **disobutyl succinate** from polymeric materials intended for food contact or pharmaceutical applications. The methodologies outlined are based on established regulatory guidelines and analytical best practices.

Introduction

Diisobutyl succinate (DBS) is a diester of isobutyl alcohol and succinic acid, which may be used in the manufacturing of polymers or be present as a non-intentionally added substance (NIAS). Migration testing is crucial to ensure that the amount of DBS that transfers from the polymer to the contacting medium (e.g., food or drug product) does not exceed safe limits, thereby ensuring consumer safety. This document outlines the procedures for conducting such migration studies, from sample preparation to final analysis.

Regulatory Context

Currently, a specific migration limit (SML) for **diisobutyl succinate** is not explicitly listed in the European Union's Regulation (EU) No 10/2011 on plastic materials and articles intended to come into contact with food. In such cases, and for non-intentionally added substances, migration levels should be assessed according to Article 3 of Regulation (EC) No 1935/2004, which requires that materials and articles do not transfer their constituents to food in quantities that could endanger human health. In the United States, the Food and Drug Administration



(FDA) regulates food contact substances under Title 21 of the Code of Federal Regulations (21 CFR). Any substance that migrates from a food contact material to food must be authorized.

Experimental Protocol: Migration Testing

This protocol details the steps for conducting a migration study to determine the level of **diisobutyl succinate** migrating from a polymer into food simulants.

Materials and Equipment

- Polymer Samples: The polymer material to be tested (e.g., poly(butylene succinate) (PBS), polyolefins), cut into appropriate dimensions with a known surface area.
- Food Simulants:
 - Simulant A: 10% (v/v) ethanol in distilled water (for aqueous foods)
 - Simulant D1: 50% (v/v) ethanol in distilled water (for alcoholic foods and oil-in-water emulsions)
 - Simulant D2: Olive oil (for fatty foods)
- Migration Cells or Glass Containers: Inert containers to hold the polymer sample and the food simulant.
- Incubator or Oven: Capable of maintaining the specified test temperatures.
- Analytical Balance
- Glassware: Volumetric flasks, pipettes, vials with PTFE-lined caps.
- Solvents: Dichloromethane (DCM) or n-hexane (GC grade or equivalent), ethanol.
- Anhydrous Sodium Sulfate
- Diisobutyl Succinate Certified Reference Standard
- Internal Standard (IS): e.g., Diisobutyl adipate or a deuterated analog of diisobutyl succinate.



Migration Test Conditions

The selection of test conditions should be based on the intended use of the polymer. The following are general worst-case conditions as recommended by regulatory bodies.

Food Simulant	Test Temperature (°C)	Test Duration	
10% Ethanol (Simulant A)	40	10 days	
50% Ethanol (Simulant D1)	40	10 days	
Olive Oil (Simulant D2)	40	10 days	

Migration Procedure

- Sample Preparation: Cut the polymer sample into pieces of known surface area (e.g., 6 dm²). Clean the samples to remove any surface contamination.
- Exposure: Place the polymer sample in the migration cell or glass container. Add a known volume of the pre-conditioned food simulant to achieve a surface area-to-volume ratio of 6 dm²/L.
- Incubation: Seal the migration cells and place them in an incubator at the specified temperature for the designated duration.
- Sampling: After the incubation period, remove the cells from the incubator and allow them to cool to room temperature. Carefully transfer the food simulant into a clean glass container for analysis. For olive oil, the entire sample is typically taken for analysis.

Analytical Protocol: GC-MS Quantification of Diisobutyl Succinate

Gas Chromatography-Mass Spectrometry (GC-MS) is the recommended technique for the sensitive and selective quantification of **diisobutyl succinate**.

Sample Preparation from Food Simulants

Aqueous Simulants (10% and 50% Ethanol):



- Take a known volume of the food simulant (e.g., 10 mL).
- Spike with a known amount of the internal standard.
- Perform a liquid-liquid extraction (LLE) by adding a suitable organic solvent like dichloromethane or n-hexane (e.g., 3 x 5 mL).
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.
- Transfer to a GC vial for analysis.
- Fatty Food Simulant (Olive Oil):
 - Take a known weight of the olive oil simulant (e.g., 1 g).
 - Spike with a known amount of the internal standard.
 - Dissolve the sample in n-hexane (e.g., 10 mL).
 - The sample can be analyzed directly or after a cleanup step using solid-phase extraction (SPE) if matrix interference is significant.
 - Transfer to a GC vial for analysis.

GC-MS Instrumental Parameters

The following are recommended starting parameters that may require optimization for your specific instrument.



Parameter	Setting		
Gas Chromatograph			
Column	5% Phenyl-methylpolysiloxane (e.g., DB-5ms, HP-5ms), 30 m x 0.25 mm ID, 0.25 μm film thickness		
Injection Volume	1 μL (splitless)		
Inlet Temperature	250 °C		
Carrier Gas	Helium, constant flow at 1.0 mL/min		
Oven Temperature Program	Initial 60 °C for 2 min, ramp to 280 °C at 10 °C/min, hold for 5 min		
Mass Spectrometer			
Ionization Mode	Electron Ionization (EI) at 70 eV		
Acquisition Mode	Selected Ion Monitoring (SIM)		
Monitored Ions (m/z)	Diisobutyl Succinate: 173 (quantifier), 117, 57Internal Standard (e.g., Diisobutyl Adipate): 129 (quantifier), 185, 57		
Transfer Line Temp.	280 °C		
Ion Source Temp.	230 °C		

Calibration

Prepare a series of calibration standards of **diisobutyl succinate** in the appropriate solvent (e.g., n-hexane) containing a fixed concentration of the internal standard. The concentration range should bracket the expected migration levels. A typical calibration curve is constructed by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte.

Data Presentation



Quantitative results from migration studies should be summarized in a clear and structured table to facilitate comparison and interpretation.

Table 1: Migration of Diisobutyl Succinate from Polymer X into Food Simulants

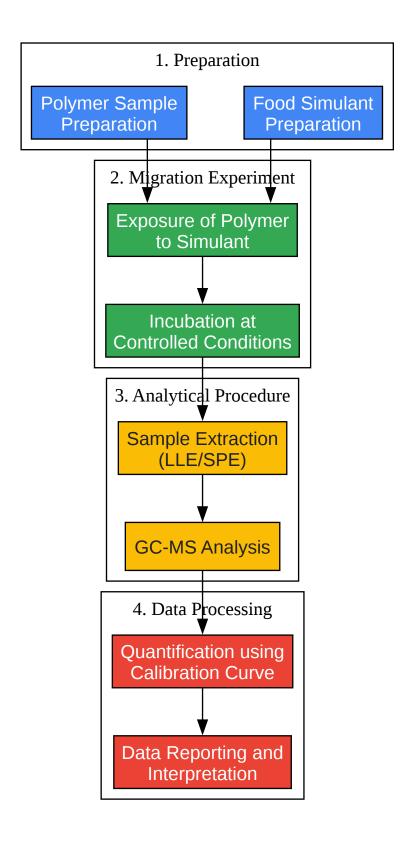
Food Simulant	Test Condition s	Replicate 1 (mg/kg)	Replicate 2 (mg/kg)	Replicate 3 (mg/kg)	Mean Migration (mg/kg)	Standard Deviation
10%	40 °C, 10	[Insert	[Insert	[Insert	[Insert	[Insert
Ethanol	days	Data]	Data]	Data]	Data]	Data]
50%	40 °C, 10	[Insert	[Insert	[Insert	[Insert	[Insert
Ethanol	days	Data]	Data]	Data]	Data]	Data]
Olive Oil	40 °C, 10	[Insert	[Insert	[Insert	[Insert	[Insert
	days	Data]	Data]	Data]	Data]	Data]

(Note: mg/kg of food simulant. For conversion to mg/dm², the surface area to volume ratio must be considered.)

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the experimental protocol for **diisobutyl succinate** migration testing.





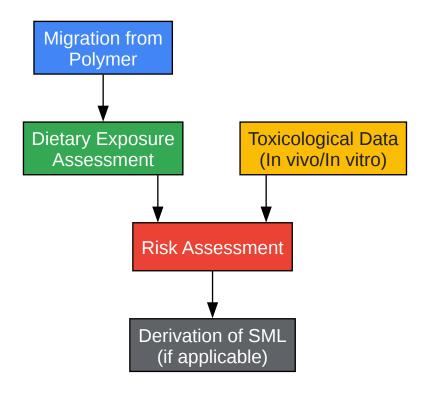
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Experimental workflow for **diisobutyl succinate** migration testing.



Signaling Pathways and Toxicological Considerations

Currently, there is limited publicly available information specifically detailing the signaling pathways affected by **diisobutyl succinate**. Toxicological assessments are essential to establish a tolerable daily intake (TDI) and subsequently derive a specific migration limit. In the absence of a specific SML, the principle of ALARA (As Low As Reasonably Achievable) should be applied to minimize migration. The following diagram illustrates the general relationship between migration, exposure, and potential toxicological assessment.



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Logical relationship in the risk assessment of migrating substances.

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